

Chemical Stability of Quetiapine Sulfoxide Hydrochloride Powder: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Quetiapine sulfoxide hydrochloride*

Cat. No.: *B12423181*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Quetiapine, an atypical antipsychotic, is widely prescribed for the treatment of schizophrenia and bipolar disorder. Its metabolism and degradation in the body and in pharmaceutical formulations are of significant interest to ensure efficacy and safety. A primary product of both metabolism and oxidative degradation is quetiapine sulfoxide. The hydrochloride salt of this molecule is often used as a reference standard in analytical studies. Understanding the chemical stability of **quetiapine sulfoxide hydrochloride** powder is crucial for its proper handling, storage, and use as a reference material in quality control and research settings.

This technical guide provides a comprehensive overview of the known and inferred chemical stability of **quetiapine sulfoxide hydrochloride** powder. Due to a lack of direct, publicly available stability studies on this specific salt in its powdered form, this guide synthesizes information from studies on the degradation of the parent drug, quetiapine fumarate, and the general chemical principles governing the stability of sulfoxides. This document is intended to serve as a foundational resource for researchers and drug development professionals.

Chemical Profile of Quetiapine Sulfoxide Hydrochloride

- Chemical Name: 2-[2-[4-(5-Oxidodibenzo[b,f][1][2]thiazepin-11-yl)-1-piperazinyl]ethoxy]ethanol hydrochloride
- Molecular Formula: C₂₁H₂₅N₃O₃S · HCl
- Molecular Weight: 435.97 g/mol
- Appearance: Off-white to pale yellow solid.[3]
- Role: Quetiapine sulfoxide is a major metabolite of quetiapine, formed primarily through the oxidation of the sulfur atom in the dibenzothiazepine ring. It is also a significant degradation product when quetiapine is subjected to oxidative stress.[4][5]

Inferred Solid-State Stability Profile

While specific quantitative stability data for **quetiapine sulfoxide hydrochloride** powder is not extensively documented, its stability can be inferred from the behavior of its parent compound and the known chemistry of the sulfoxide functional group.

Thermal Stability

The sulfoxide functional group can be susceptible to thermal degradation. Studies on various sulfoxides have shown that they can undergo thermal elimination reactions.[1] Notably, it has been reported that quetiapine sulfoxide is unstable at the high temperatures required for gas chromatography analysis, suggesting a potential for thermal lability.[6] For the solid powder, this implies that prolonged exposure to high temperatures should be avoided to prevent degradation.

Hydrolytic Stability and Hygroscopicity

Chemical suppliers note that quetiapine sulfoxide is hygroscopic.[7] This property indicates that the powder can readily absorb moisture from the atmosphere, which may impact its physical and chemical stability. While the sulfoxide group itself is generally resistant to hydrolysis, the presence of other functional groups in the molecule and the potential for moisture to act as a solvent for other reactants could lead to degradation over time. Therefore, storage in a dry environment is critical.

Photostability

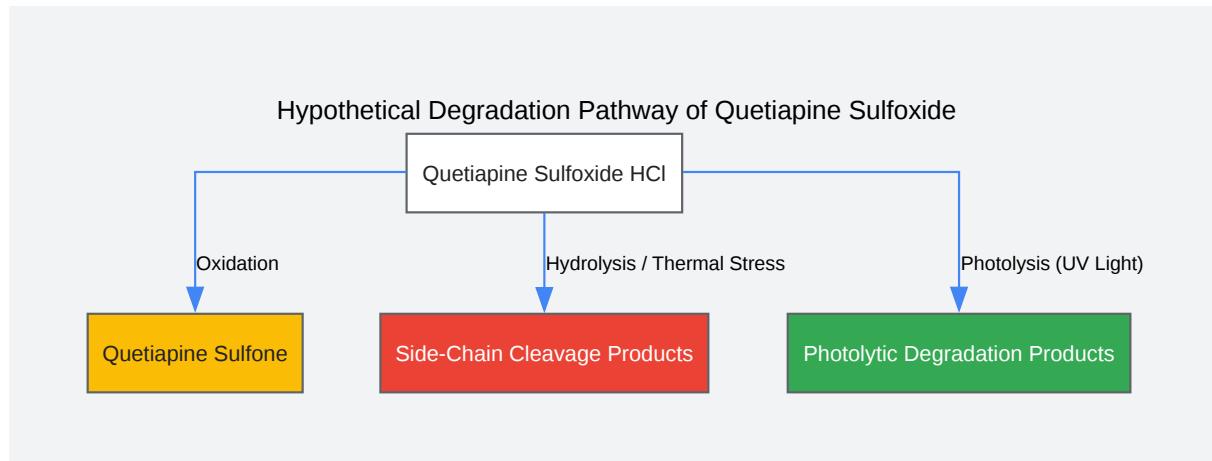
The parent drug, quetiapine, is known to be photolabile and can degrade upon exposure to light.^[8] The photochemistry of sulfoxides can be complex, involving reactions such as racemization at the sulfur atom and carbon-sulfur bond cleavage.^{[9][10]} Given the photosensitivity of the core dibenzothiazepine structure, it is highly probable that **quetiapine sulfoxide hydrochloride** is also sensitive to light. Exposure to UV or broad-spectrum light could lead to the formation of further degradation products.

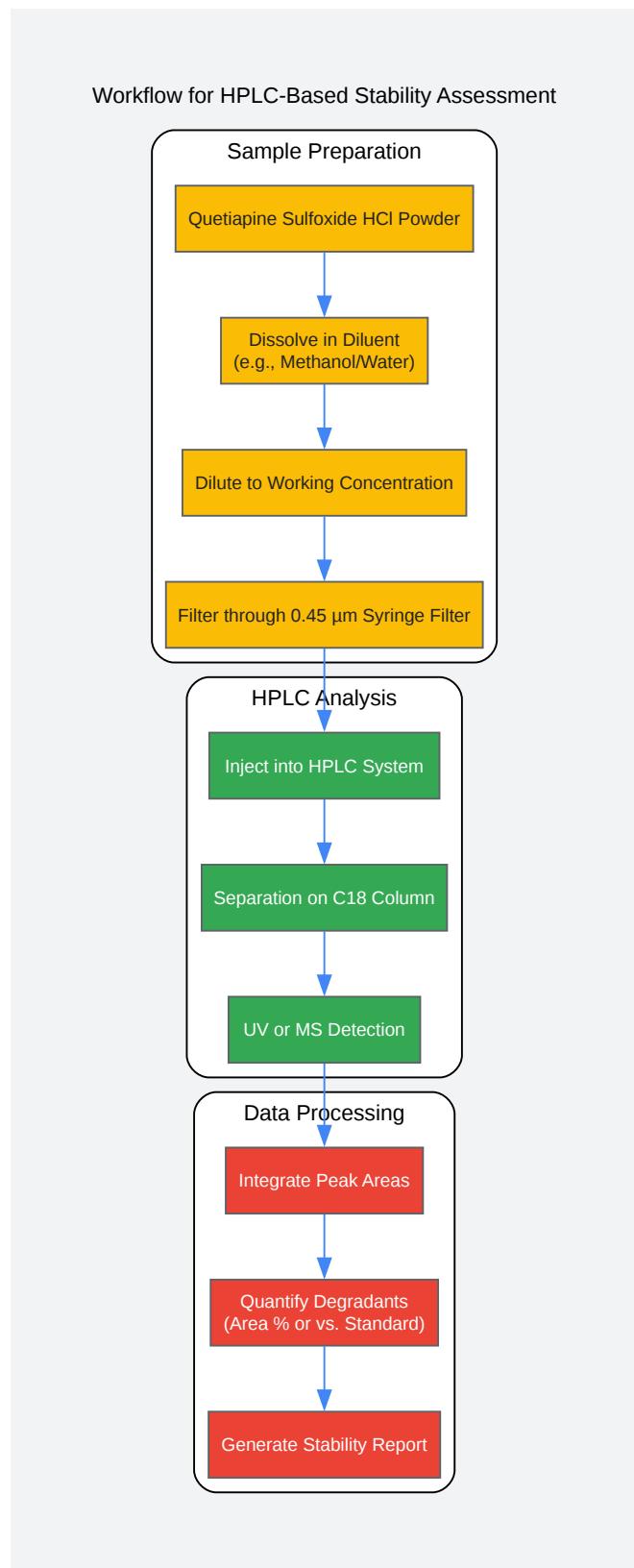
Oxidative Stability

Quetiapine sulfoxide is the product of the oxidation of quetiapine. The sulfoxide functional group can potentially undergo further oxidation to form the corresponding sulfone. This is a common reaction for sulfoxides and may occur in the presence of strong oxidizing agents. The stability of the powder to atmospheric oxygen under normal storage conditions has not been reported, but exposure to oxidizing agents should be avoided.

Potential Degradation Pathways

Based on the inferred stability profile, the following diagram illustrates a hypothetical degradation pathway for quetiapine sulfoxide under forced conditions. This pathway is not empirically confirmed for the isolated hydrochloride salt but is based on established chemical reactions of the functional groups present.





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